

Proper Disposal of 2-[(Thiophen-2-yl)carbonyl]pyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-[(Thiophen-2-yl)carbonyl]pyridine

Cat. No.: B1302316

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are critical for ensuring laboratory safety and environmental protection. This guide provides a detailed operational plan for the proper disposal of **2-[(Thiophen-2-yl)carbonyl]pyridine** (CAS No. 6602-63-7), a heterocyclic compound. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, the following procedures are based on its known hazards and the properties of its constituent moieties, pyridine and thiophene, representing a cautious and comprehensive approach to its disposal.

Immediate Safety and Hazard Assessment

Based on available data, **2-[(Thiophen-2-yl)carbonyl]pyridine** is a yellow oil that is harmful if swallowed and causes serious eye irritation.^[1] The pyridine and thiophene structural components suggest that it should be handled as a hazardous substance. Pyridine and its derivatives are known to be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation. Therefore, all waste containing this compound must be classified and managed as hazardous chemical waste.

Key Safety and Physical Data

Property	Value	Source
Chemical Name	2-[(Thiophen-2-yl)carbonyl]pyridine	N/A
CAS Number	6602-63-7	[1]
Molecular Formula	C ₁₀ H ₇ NOS	[2]
Molecular Weight	189.23 g/mol	[1][2]
Physical State	Yellow oil	[1]
Boiling Point	333.3°C at 760 mmHg	[1]
Density	1.259 g/cm ³	[1]
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation	[1]
Precautionary Statements	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Storage	Sealed in a dry place, at room temperature (20 to 22 °C)	[1]
LD50 (Oral, Rat)	Data not available	
LD50 (Dermal, Rabbit)	Data not available	
Environmental Hazards	Data not available	

Experimental Protocols for Safe Disposal

The proper disposal of **2-[(Thiophen-2-yl)carbonyl]pyridine** requires a systematic approach to waste segregation, containment, and labeling to ensure compliance with safety regulations and to prevent environmental contamination.

Personal Protective Equipment (PPE) Requirements:

Before initiating any disposal procedures, all personnel must be equipped with the following PPE:

- Gloves: Chemical-resistant gloves (e.g., butyl rubber or Viton).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Covering: A standard laboratory coat.
- Respiratory Protection: All handling of the compound and its waste should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Step-by-Step Disposal Procedure:

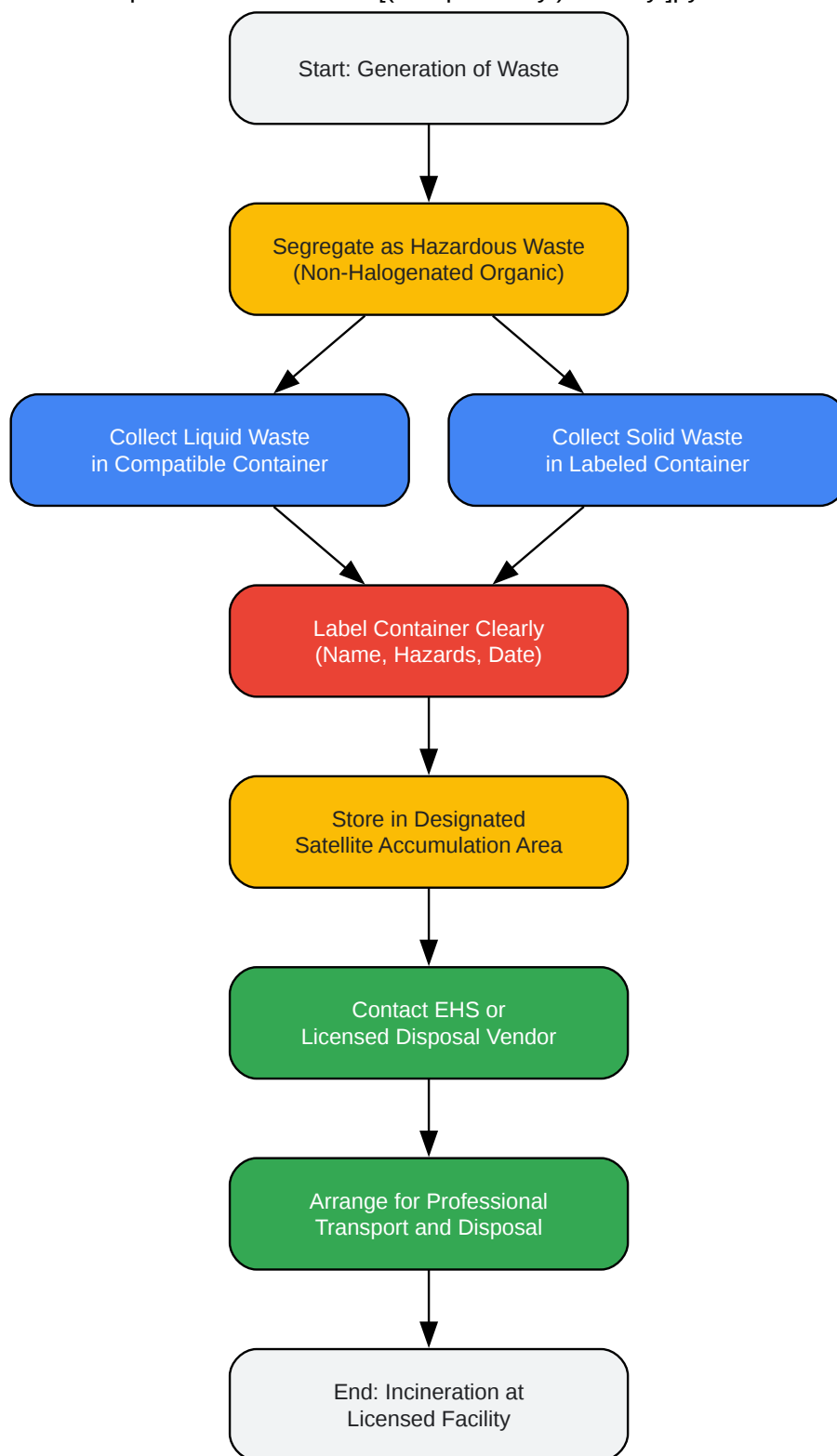
- Waste Segregation:
 - All waste containing **2-[(Thiophen-2-yl)carbonyl]pyridine**, including the pure substance, solutions, and contaminated materials (e.g., pipette tips, absorbent pads, gloves), must be classified as hazardous waste.
 - This waste stream should be segregated as non-halogenated organic waste. Do not mix it with halogenated solvents or other incompatible waste streams.
- Waste Collection and Containment:
 - Liquid Waste: Collect all liquid waste containing **2-[(Thiophen-2-yl)carbonyl]pyridine** in a designated, leak-proof, and chemically compatible container. Glass or high-density polyethylene (HDPE) containers are suitable. The container must have a secure, tightly fitting cap and should be kept closed except when adding waste.
 - Solid Waste: Collect contaminated solid waste, such as absorbent materials, weighing papers, and disposable labware, in a separate, clearly labeled hazardous waste container.
- Labeling of Waste Containers:
 - All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste".
- The full chemical name: "**2-[(Thiophen-2-yl)carbonyl]pyridine**".
- The associated hazards (e.g., "Harmful," "Irritant").
- The date when the waste was first added to the container.
- Temporary Storage:
 - Store the sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
 - This area must be well-ventilated, away from sources of heat or ignition, and should have secondary containment to prevent the spread of any potential leaks.
- Final Disposal:
 - The ultimate disposal of **2-[(Thiophen-2-yl)carbonyl]pyridine** must be conducted through a licensed and approved hazardous waste disposal company.
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste contractor to arrange for the pickup and disposal of the waste.
 - High-temperature incineration is the typical and recommended method for the destruction of this type of organic chemical waste.
 - Never dispose of this chemical down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-[(Thiophen-2-yl)carbonyl]pyridine**.

Disposal Workflow for 2-[(Thiophen-2-yl)carbonyl]pyridine

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **2-[(Thiophen-2-yl)carbonyl]pyridine**.

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